

"Methyl 2-methyloxazole-5-carboxylate" CAS number 651059-70-0 properties

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Compound of Interest

Compound Name:	Methyl 2-methyloxazole-5-carboxylate
Cat. No.:	B1486886

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An In-depth Technical Guide to **Methyl 2-methyloxazole-5-carboxylate** (CAS 651059-70-0)

Executive Summary

Methyl 2-methyloxazole-5-carboxylate is a heterocyclic compound featuring a five-membered oxazole ring. This structure is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and synthetic bioactive molecules. Possessing both a nucleophilic nitrogen atom and an electrophilic ester functional group, this compound serves as a versatile and valuable building block in organic synthesis. Its primary utility lies in its role as a key intermediate for the construction of more complex molecular architectures, particularly in the development of novel therapeutic agents and agrochemicals.^{[1][2]} This guide provides a comprehensive overview of its physicochemical properties, synthetic routes, chemical reactivity, and safety protocols, tailored for researchers and professionals in the field of drug discovery and chemical development.

Chemical Identity and Physicochemical Properties

The fundamental identity of a compound is established by its unique identifiers and physical characteristics. These properties are critical for its handling, characterization, and application in experimental settings.

Chemical Structure and Identifiers

The molecule consists of an oxazole ring substituted with a methyl group at the 2-position and a methyl carboxylate group at the 5-position.

Figure 1: Chemical structure of **Methyl 2-methyloxazole-5-carboxylate**.

Table 1: Chemical Identifiers and Key Properties

Property	Value	Source(s)
CAS Number	651059-70-0	[1] [3]
IUPAC Name	methyl 2-methyl-1,3-oxazole-5-carboxylate	
Molecular Formula	C ₆ H ₇ NO ₃	[1] [3]
Molecular Weight	141.13 g/mol	[1]
Physical Form	Solid (Off White)	[1]
Purity	≥ 98-99% (Typical)	[1]
Boiling Point	191.1 ± 13.0 °C (Predicted)	[3] [4]
Density	1.179 ± 0.06 g/cm ³ (Predicted)	[3] [4]

| InChI Key | HCQUYIDTEHMXQS-UHFFFAOYSA-N | |

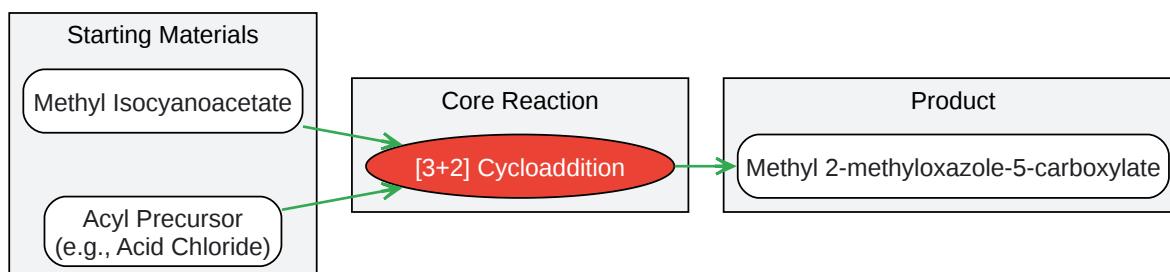
Synthesis and Manufacturing

While specific, detailed industrial synthesis routes for **Methyl 2-methyloxazole-5-carboxylate** are proprietary, its structure lends itself to established methodologies for constructing 2,5-disubstituted oxazole rings. The choice of pathway often depends on the availability of starting materials and the desired scale of production.

General Synthetic Approaches

The synthesis of oxazoles is a well-documented area of heterocyclic chemistry. Key strategies applicable to this target molecule include:

- [3+2] Cycloaddition Reactions: These methods are highly efficient for forming the five-membered oxazole ring. A common approach involves the reaction of an isocyanide with an acid chloride or a similar activated carbonyl species.^[5] For instance, the reaction of methyl isocyanoacetate with an appropriate precursor can yield the oxazole-5-carboxylate core.^[6] ^[7]
- Van Leusen Oxazole Synthesis: This powerful one-pot reaction utilizes tosylmethyl isocyanide (TosMIC) as a C2N1 synthon, which reacts with an aldehyde to form the oxazole ring.^[8] While not directly applicable for the 5-carboxylate, modifications of this reaction can be employed.
- Functional Group Interconversion: An alternative strategy involves synthesizing a related oxazole derivative and then performing functional group manipulations. For example, one could start with the corresponding 2-methyloxazole-5-carboxylic acid and perform an esterification with methanol in the presence of an acid catalyst to yield the final product.^[9]



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Figure 2: General workflow for oxazole synthesis via [3+2] cycloaddition.

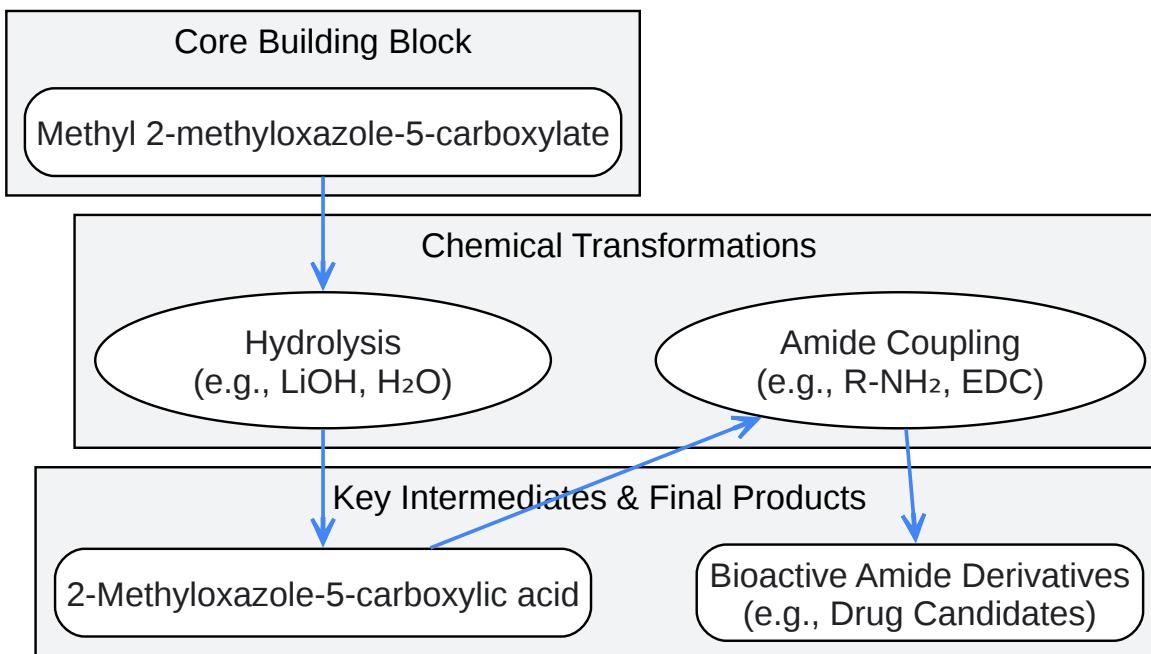
Reactivity and Application as a Synthetic Intermediate

The utility of **Methyl 2-methyloxazole-5-carboxylate** in drug discovery stems from the reactivity of its functional groups, which serve as handles for further molecular elaboration.

Key Reactive Sites

- Methyl Ester: The ester group is the primary site for modification. It can undergo:
 - Hydrolysis: Treatment with aqueous base (e.g., LiOH, NaOH) or acid will hydrolyze the ester to the corresponding carboxylic acid (2-methyloxazole-5-carboxylic acid).[9] This acid is a crucial intermediate for forming amides via coupling reactions (e.g., with EDC/HOBt or HATU) with various amines.
 - Amidation: Direct reaction with amines, sometimes at elevated temperatures, can form amides, though hydrolysis followed by coupling is often more efficient.
 - Transesterification: Reaction with another alcohol under acidic or basic conditions can exchange the methyl group for a different alkyl or aryl group.[9]
- Oxazole Ring: The oxazole ring is aromatic and generally stable. However, it can participate in certain reactions, such as electrophilic substitution, though it is less reactive than other heterocycles like pyrrole or furan. The electron-withdrawing nature of the carboxylate group at C5 deactivates the ring towards electrophilic attack.

This dual reactivity makes it a valuable precursor for creating libraries of compounds for biological screening. For example, the oxazole core is found in DGAT-1 inhibitors for obesity and diabetes, as well as tubulin polymerization inhibitors used as anticancer agents.[10][11]



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Figure 3: Role as a versatile synthetic intermediate.

Spectroscopic and Analytical Data

Full characterization relies on standard spectroscopic methods. While specific spectra for this compound must be obtained from the supplier, the expected data can be predicted based on its structure.[12][13]

- ¹H NMR: The proton NMR spectrum is expected to show three distinct signals:
 - A singlet around 2.5-2.7 ppm for the C2-methyl group protons.
 - A singlet around 3.8-4.0 ppm for the ester methyl group protons.
 - A singlet around 7.5-8.0 ppm for the single proton on the oxazole ring (H4).
- ¹³C NMR: The carbon NMR spectrum should reveal six signals corresponding to each unique carbon atom: the two methyl carbons, the three distinct carbons of the oxazole ring, and the carbonyl carbon of the ester.

- Mass Spectrometry (MS): The molecular ion peak (M^+) would be observed at m/z 141. Fragmentation patterns would likely involve the loss of the methoxy group ($-OCH_3$) or the entire methoxycarbonyl group ($-COOCH_3$).

Safety, Handling, and Storage

Proper handling of any chemical reagent is paramount for laboratory safety. The information below is derived from supplier safety data sheets.[\[14\]](#)

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Personal Protective Equipment (PPE)	Safety glasses with side-shields, protective gloves (e.g., [14] [15] nitrile rubber), lab coat.	

| Storage Conditions | Store in a cool, dry, well-ventilated area. Recommended storage is often in a freezer to ensure long-term stability. ||

In case of accidental exposure, it is crucial to consult the full Safety Data Sheet (SDS) and seek medical attention.[\[14\]](#)

Conclusion

Methyl 2-methyloxazole-5-carboxylate, CAS 651059-70-0, is a strategically important heterocyclic building block. Its well-defined structure, predictable reactivity, and the established importance of the oxazole scaffold in bioactive compounds make it a valuable tool for medicinal chemists and researchers in drug development. Through straightforward transformations, primarily centered on its methyl ester functionality, it provides a reliable entry point for the synthesis of diverse and complex molecules with potential therapeutic applications. Adherence to standard safety protocols is essential when handling this compound to mitigate the risks of skin, eye, and respiratory irritation.

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